

Introduction to 2,4-Dinitrobenzaldehyde as a chemical reagent.

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Compound of Interest

Compound Name: 2,4-Dinitrobenzaldehyde

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An In-depth Technical Guide to **2,4-Dinitrobenzaldehyde** as a Chemical Reagent

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,4-Dinitrobenzaldehyde is a versatile chemical intermediate recognized for its utility in a wide array of synthetic and analytical applications. Its molecular architecture, featuring an aldehyde functionality and two nitro groups on a benzene ring, confers a high degree of reactivity, making it a valuable precursor in the synthesis of pharmaceuticals, dyes, and other specialty chemicals. This document provides a comprehensive overview of the chemical and physical properties of **2,4-Dinitrobenzaldehyde**, detailed experimental protocols for its synthesis and key reactions, and a summary of its primary applications as a chemical reagent.

Chemical and Physical Properties

2,4-Dinitrobenzaldehyde is a yellow to light brown crystalline solid.^{[1][2]} Its properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₇ H ₄ N ₂ O ₅	[1][3]
Molecular Weight	196.12 g/mol	[1][3]
CAS Number	528-75-6	[1][2]
Appearance	Yellow to light brown crystals	[1][2]
Melting Point	66-72 °C	[1][4]
Boiling Point	190 °C at 10 mmHg	[1][4]
Solubility	Soluble in ethanol, ether, benzene, and glacial acetic acid; slightly soluble in water and petroleum ether.[1][2][4]	
IUPAC Name	2,4-dinitrobenzaldehyde	[3]

Reactivity and Applications

The chemical behavior of **2,4-Dinitrobenzaldehyde** is dominated by the electrophilic nature of the aldehyde carbon and the electron-withdrawing effects of the two nitro groups. This makes it highly susceptible to nucleophilic attack and a key reagent in various chemical transformations.

Synthesis of Schiff Bases

A primary application of **2,4-Dinitrobenzaldehyde** is in the preparation of Schiff bases through condensation reactions with primary amines.[1][4] These reactions are fundamental in the synthesis of various heterocyclic compounds and molecules of pharmaceutical interest.

Derivatizing Agent in Chromatography

While 2,4-dinitrophenylhydrazine (DNPH) is more commonly known as a derivatizing agent for aldehydes and ketones, **2,4-Dinitrobenzaldehyde** itself can be used in derivatization reactions. The resulting derivatives often exhibit strong UV absorbance, facilitating their detection and quantification by High-Performance Liquid Chromatography (HPLC).[5][6][7]

Precursor in Organic Synthesis

2,4-Dinitrobenzaldehyde serves as a versatile building block in the synthesis of a range of organic molecules, including dyes, pigments, and agrochemicals.[8] Its aldehyde group can be readily oxidized to a carboxylic acid or reduced to an alcohol, while the nitro groups can be reduced to amines, opening up a wide range of synthetic possibilities.[9]

Experimental Protocols

Synthesis of 2,4-Dinitrobenzaldehyde

A common method for the preparation of **2,4-Dinitrobenzaldehyde** involves the condensation of 2,4-dinitrotoluene with p-nitrosodimethylaniline, followed by hydrolysis of the resulting anil.[2][10][11]

Materials:

- 2,4-Dinitrotoluene
- p-Nitrosodimethylaniline
- Crystallized Sodium Carbonate
- Ethanol
- Nitric Acid (d=1.17 g/ml)
- Benzene
- Animal Charcoal

Procedure:

- A mixture of 50 g of 2,4-dinitrotoluene, 50 g of p-nitrosodimethylaniline, and 90 g of crystallized sodium carbonate is refluxed in 300 ml of ethanol on a water bath for 6 hours.[11]
- The resulting 4-[(2,4-dinitrophenyl)methylidene]amino-N,N-dimethylaniline that separates is filtered off, washed with boiling water, and recrystallized from acetone.[11]

- The recrystallized product is then mechanically shaken for 4 hours with 350 g of nitric acid ($d=1.17$ g/ml) and 300 ml of benzene.[11]
- The mixture is filtered, and the benzene layer is separated.[11]
- The solvent is removed from the benzene layer on a water bath.[11]
- The residue is recrystallized from ethanol with the addition of animal charcoal. The product is precipitated from the alcoholic solution by dilution with water.[11]
- The crystals, which contain one molecule of alcohol of crystallization, are dried at 90°C to remove the alcohol.[11]

The expected yield is approximately 80% of yellowish crystals.[11]

Representative Reaction: Formation of a Schiff Base

Materials:

- **2,4-Dinitrobenzaldehyde**
- Aniline (or other primary amine)
- Ethanol
- Glacial Acetic Acid (catalyst)

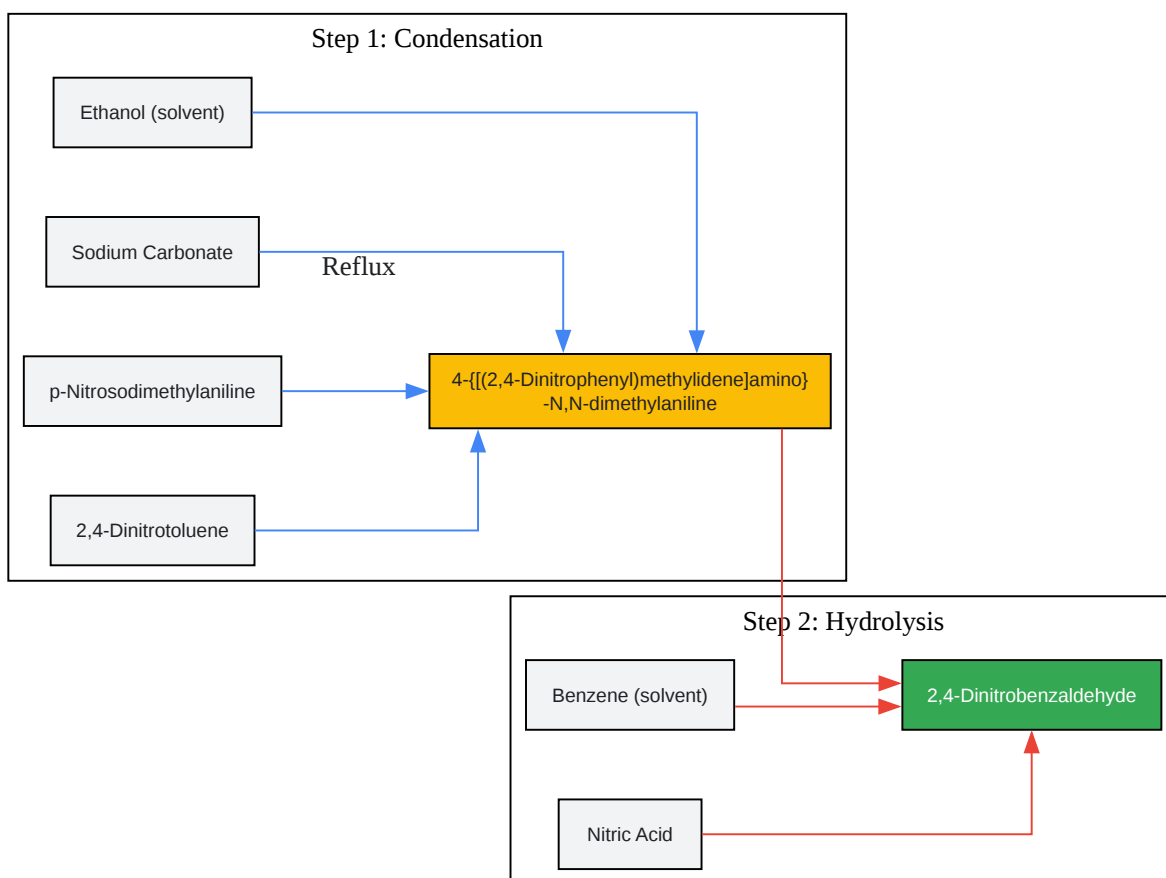
Procedure:

- Dissolve 1.96 g (0.01 mol) of **2,4-Dinitrobenzaldehyde** in 20 mL of warm ethanol in a round-bottom flask.
- In a separate beaker, dissolve 0.93 g (0.01 mol) of aniline in 10 mL of ethanol.
- Add the aniline solution to the **2,4-Dinitrobenzaldehyde** solution with stirring.
- Add 2-3 drops of glacial acetic acid to the mixture to catalyze the reaction.
- Reflux the mixture for 1-2 hours.

- Allow the solution to cool to room temperature. The Schiff base product should precipitate out.
- Collect the solid product by vacuum filtration and wash with a small amount of cold ethanol.
- Recrystallize the product from a suitable solvent (e.g., ethanol or an ethanol/water mixture) to obtain the pure Schiff base.

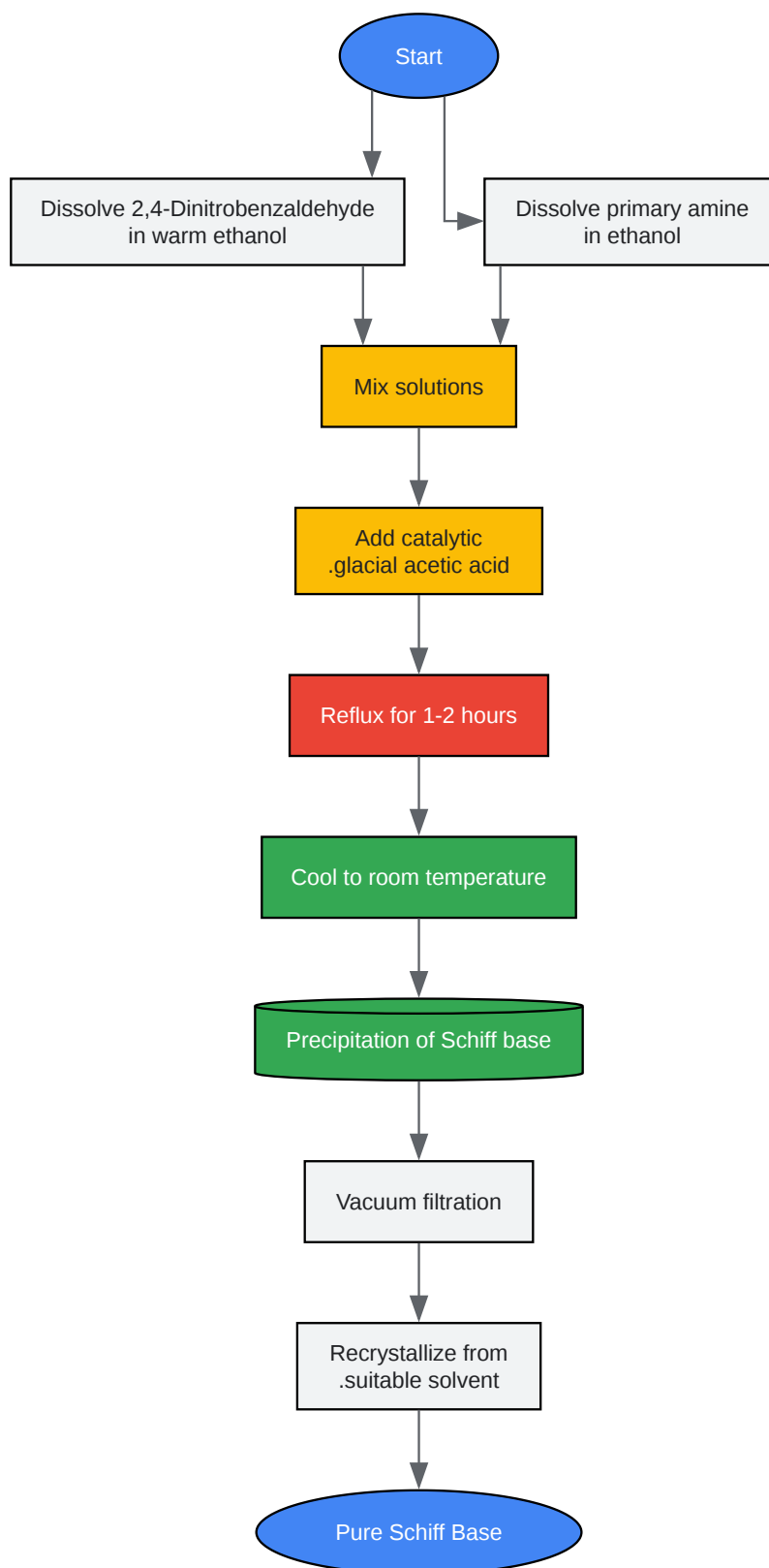
Visualizations

Diagrams



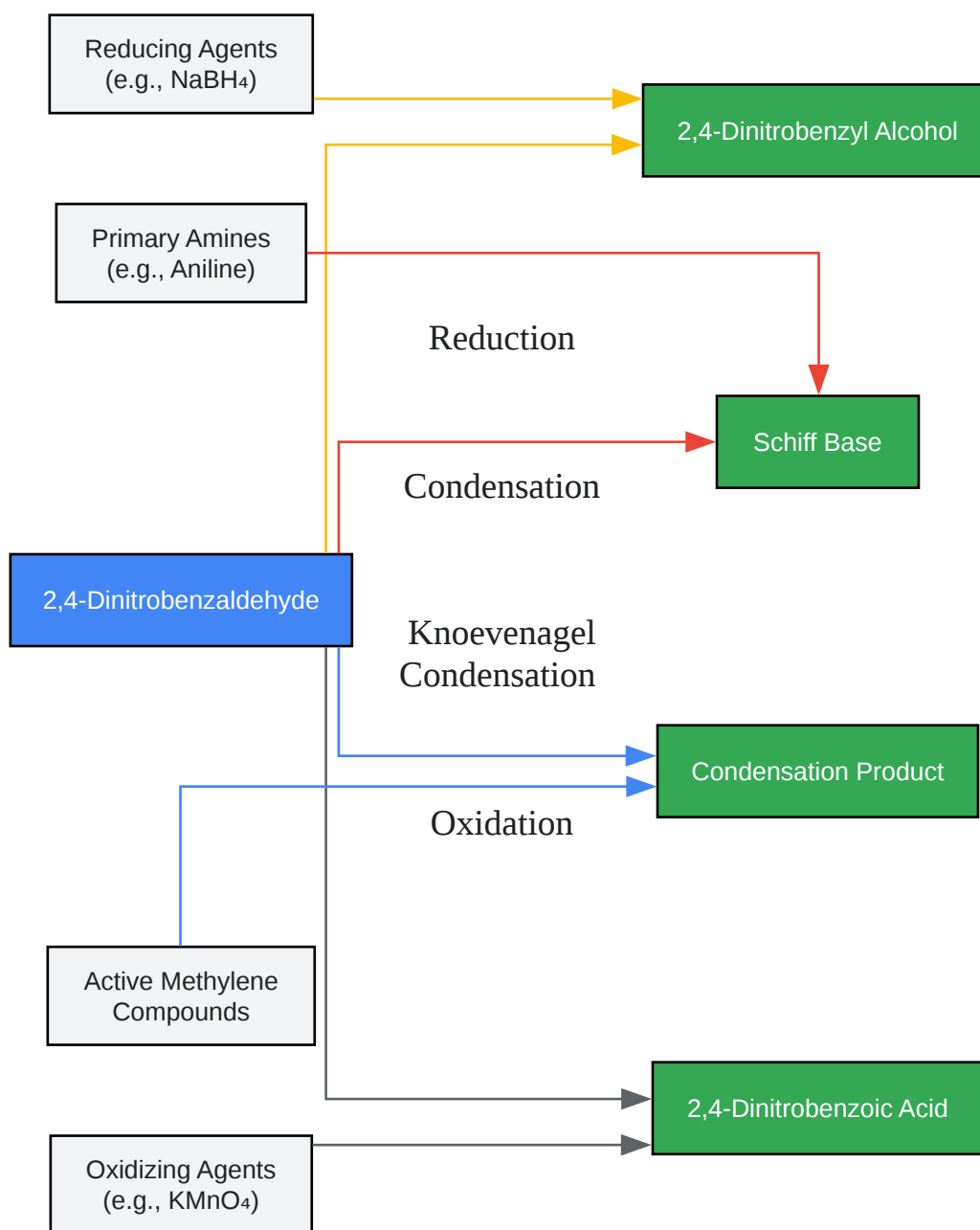
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Caption: Synthesis pathway of **2,4-Dinitrobenzaldehyde**.



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Caption: Experimental workflow for Schiff base formation.



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Caption: Reactivity of **2,4-Dinitrobenzaldehyde**.

Safety and Handling

2,4-Dinitrobenzaldehyde is an irritant and should be handled with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[3][12] It may cause skin, eye, and respiratory irritation.[3] All work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).[12]

Conclusion

2,4-Dinitrobenzaldehyde is a valuable and reactive chemical reagent with significant applications in organic synthesis and analytical chemistry. Its ability to readily undergo condensation and derivatization reactions makes it a cornerstone in the synthesis of a diverse range of chemical entities. A thorough understanding of its properties, reactivity, and handling procedures is essential for its safe and effective use in research and development.

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